

Application of Diisooctyl Adipate as a PVC Plasticizer: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diisooctyl adipate*

Cat. No.: *B073825*

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Introduction

Diisooctyl adipate (DIOA) is a high-performance, low-viscosity plasticizer belonging to the adipate ester chemical family. It is utilized to impart flexibility and softness to polyvinyl chloride (PVC) and other polymer systems. Adipate plasticizers are particularly valued for their excellent low-temperature performance, a critical attribute for applications exposed to cold environments. [1] DIOA serves as a non-phthalate alternative to traditional plasticizers like dioctyl phthalate (DOP), offering a more favorable toxicological profile for many applications.[2]

This document provides detailed application notes on the use of **diisooctyl adipate** as a PVC plasticizer, including its physicochemical properties, performance characteristics in comparison to other plasticizers, and comprehensive experimental protocols for its evaluation.

Physicochemical Properties of Diisooctyl Adipate

A fundamental understanding of the physical and chemical properties of DIOA is essential for formulation development and processing.

Property	Value	Unit
CAS Number	1330-86-5	-
Molecular Formula	C ₂₂ H ₄₂ O ₄	-
Molecular Weight	370.57	g/mol
Appearance	Colorless, oily liquid	-
Density	~0.925	g/cm ³ at 25°C
Boiling Point	~382.8	°C at 760 mmHg
Flash Point	~168.9	°C
Vapor Pressure	~0.0	mmHg at 25°C
Water Solubility	Insoluble	-
Solubility	Soluble in most organic solvents	-

Note: The values presented are typical and may vary depending on the specific grade and manufacturer.

Performance in PVC Formulations

The primary function of a plasticizer is to enhance the flexibility and processability of the polymer. The performance of DIOA in PVC is evaluated based on several key metrics, including mechanical properties, thermal stability, and migration resistance.

Data Presentation: Comparative Performance of Plasticizers in PVC

The following table summarizes the typical performance of **diisooctyl adipate** (DIOA) in comparison to other commonly used plasticizers in a flexible PVC formulation.

Disclaimer: The data presented below is a compilation from various sources for comparative purposes. Absolute values can vary based on the specific formulation (e.g., PVC grade, stabilizer, filler content) and processing conditions.

Property	Test Method	Unplasticized PVC	PVC + 40 phr DIOA (Typical)	PVC + 40 phr DOA (Typical)	PVC + 40 phr DOP (Typical)
Hardness	ASTM D2240	>90 (Shore D)	80 - 90 (Shore A)	80 - 90 (Shore A)	85 - 95 (Shore A)
Tensile Strength	ASTM D638	~50	15 - 20	16 - 22	20 - 25
Elongation at Break	ASTM D638	<10	300 - 400	350 - 450	250 - 350
100% Modulus	ASTM D638	-	8 - 12	9 - 13	10 - 15
Low-Temperature Flex	ASTM D746	>0	-40 to -50	-45 to -55	-20 to -30
Volatility (Weight Loss)	ISO 176	-	Moderate	Moderate to High	Low
Migration (into Hexane)	ISO 177	-	Moderate	Moderate to High	Low

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Sample Preparation: PVC Formulation Compounding

Objective: To prepare homogeneous plasticized PVC samples for subsequent testing.

Materials & Equipment:

- PVC resin (suspension grade)
- **Diisooctyl adipate** (DIOA) and other plasticizers for comparison
- Thermal stabilizer (e.g., calcium-zinc or tin-based)

- Lubricants (internal and external)
- Two-roll mill with heating and cooling capabilities
- Internal mixer (e.g., Brabender or Haake type)
- Hydraulic press with heated platens
- Molds for specific test specimens

Procedure:

- Pre-mixing: In a high-speed mixer, blend the PVC resin, stabilizer, and lubricants for 5-10 minutes until a homogeneous dry blend is obtained.
- Plasticizer Addition: Slowly add the **diisooctyl adipate** to the dry blend while continuing to mix. Mix until the plasticizer is fully absorbed and the mixture is free-flowing.
- Melt Compounding:
 - Two-Roll Mill: Set the roll temperatures to 160-170°C. Add the pre-mixed compound to the mill and work the material until a uniform, molten sheet is formed. This typically takes 5-10 minutes.
 - Internal Mixer: Set the mixing chamber temperature to 160-170°C and the rotor speed to 50-60 RPM. Add the pre-mixed compound and mix for 5-7 minutes until a consistent melt is achieved.
- Molding:
 - Take the compounded PVC from the mill or internal mixer and place it into a pre-heated mold (170-180°C) in the hydraulic press.
 - Apply a low pressure initially to allow the material to flow and fill the mold cavity.
 - Increase the pressure to approximately 10-15 MPa and hold for 5-10 minutes.

- Cool the mold under pressure to below 50°C before removing the molded sheet or specimen.
- Conditioning: Condition the molded specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing, as per ASTM D618.

Mechanical Properties Testing

Objective: To determine the tensile strength, elongation at break, and modulus of the plasticized PVC.

Standard: ASTM D638 - Standard Test Method for Tensile Properties of Plastics

Materials & Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer for accurate strain measurement
- Die cutter for preparing dumbbell-shaped specimens (Type IV is common for flexible PVC)
- Micrometer for measuring specimen thickness and width

Procedure:

- Prepare at least five dumbbell-shaped test specimens from the molded sheets.
- Measure and record the width and thickness of the narrow section of each specimen.
- Set the grip separation and test speed on the UTM. For flexible PVC, a common speed is 500 mm/min.
- Secure the specimen in the grips of the UTM, ensuring it is aligned vertically.
- Attach the extensometer to the specimen's gauge section.
- Start the test and record the load and extension data until the specimen ruptures.

- From the resulting stress-strain curve, calculate the tensile strength, elongation at break, and 100% modulus.
- Report the average and standard deviation for the set of specimens.

Thermal Stability Testing (Thermogravimetric Analysis - TGA)

Objective: To evaluate the thermal stability of the PVC compound by measuring its weight loss as a function of temperature.

Materials & Equipment:

- Thermogravimetric Analyzer (TGA)
- TGA sample pans (e.g., aluminum or platinum)
- Analytical balance
- Inert gas supply (e.g., nitrogen)

Procedure:

- Weigh a small, representative sample of the PVC compound (typically 5-10 mg) into a TGA pan.
- Place the pan in the TGA furnace.
- Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- Heat the sample at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., 30°C to 600°C).
- Continuously record the sample weight as a function of temperature.
- Analyze the resulting TGA curve to determine the onset temperature of degradation (the temperature at which significant weight loss begins) and the temperature at different

percentages of weight loss (e.g., T₅%, T₁₀%, T₅₀%). A higher degradation temperature indicates better thermal stability.

Migration Resistance Testing

Objective: To determine the amount of plasticizer that migrates from the PVC compound into a contacting medium.

Standard: ISO 177 - Plastics — Determination of migration of plasticizers

Materials & Equipment:

- Conditioned PVC test specimens (circular discs)
- Absorbent material (e.g., activated carbon, filter paper, or a specified polymer)
- Oven capable of maintaining a constant temperature (e.g., 70°C)
- Analytical balance
- Glass plates and a weight (e.g., 1 kg)

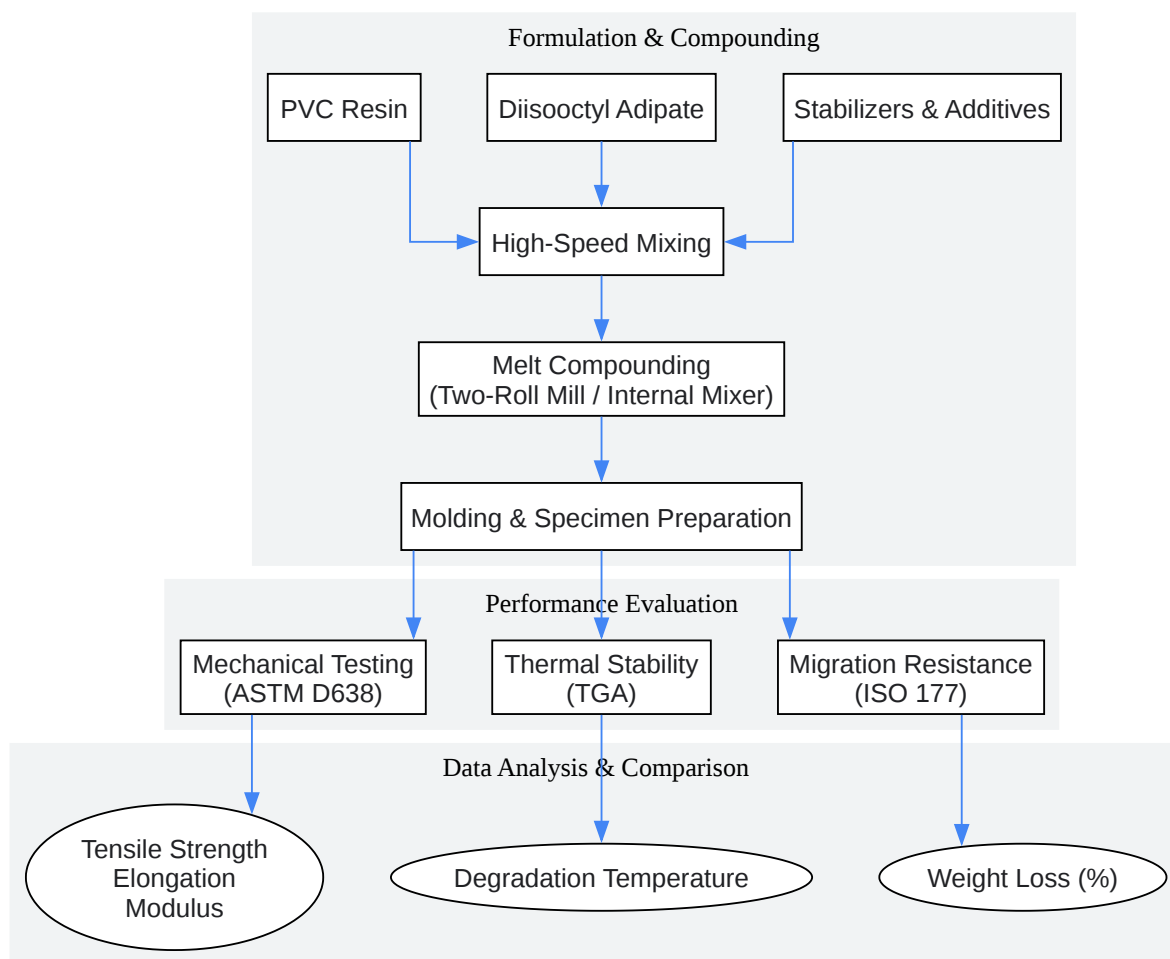
Procedure:

- Cut circular test specimens from the molded PVC sheets (e.g., 50 mm diameter).
- Weigh the conditioned PVC specimens accurately (W_1).
- Place the PVC specimen between two layers of the absorbent material.
- Sandwich this assembly between two glass plates and place a weight on top to ensure good contact.
- Place the entire assembly in an oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- After the specified time, remove the assembly from the oven and allow it to cool to room temperature in a desiccator.

- Carefully remove the PVC specimen and clean any surface residue.
- Re-weigh the conditioned PVC specimen (W_2).
- Calculate the percentage of plasticizer migration (weight loss) as follows: Migration (%) = $[(W_1 - W_2) / (\text{Initial Plasticizer Weight})] \times 100$

Mandatory Visualizations

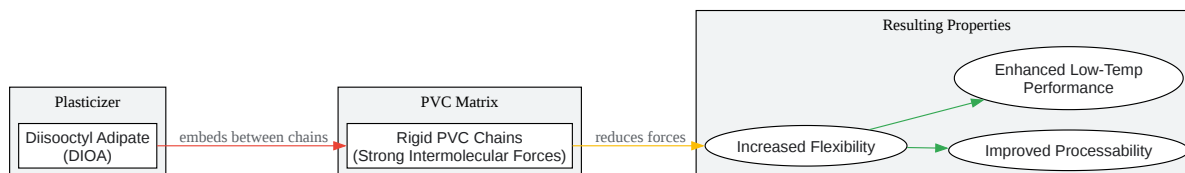
Experimental Workflow for PVC Plasticizer Evaluation



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Caption: Workflow for evaluating the performance of DIOA as a PVC plasticizer.

Logical Relationship of Plasticizer Function in PVC



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Caption: Mechanism of **diisooctyl adipate** action as a plasticizer in PVC.

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References

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